Leucylvaline solid-phase peptide synthesis protocol

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Compound of Interest

Compound Name:	*Leucylvaline*
CAS No.:	*72121-02-9*
Cat. No.:	*B7771691*

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Application Note: High-Fidelity Solid-Phase Synthesis of L-Leucyl-L-Valine (Leu-Val)

Abstract & Strategic Rationale

The synthesis of the dipeptide L-Leucyl-L-Valine (Leu-Val) presents a classic challenge in peptide chemistry: steric hindrance. The C-terminal Valine is

-branched, creating significant steric bulk near the anchoring point. Furthermore, the subsequent coupling of Leucine (which is

-branched) to the hindered Valine amine requires highly efficient activation kinetics to ensure quantitative conversion.

This protocol deviates from standard Wang resin methodologies, which often require DMAP (4-dimethylaminopyridine) for loading. DMAP is a known racemization catalyst, particularly dangerous for C-terminal cysteine and histidine, but also problematic for enantiopure Valine.

The Solution: We utilize 2-Chlorotrityl Chloride (2-CTC) resin.[1][2][3]

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- Mechanism: Loading proceeds via an SN1 mechanism driven by DIPEA, avoiding carboxyl activation and thereby eliminating the risk of C-terminal racemization during the anchoring step.

- Coupling Chemistry: We employ DIC (Diisopropylcarbodiimide) and Oxyma Pure, replacing potentially explosive benzotriazoles (HOBt) with a safer, more efficient additive that suppresses oxazolone formation (racemization) during the difficult Val-Leu coupling.

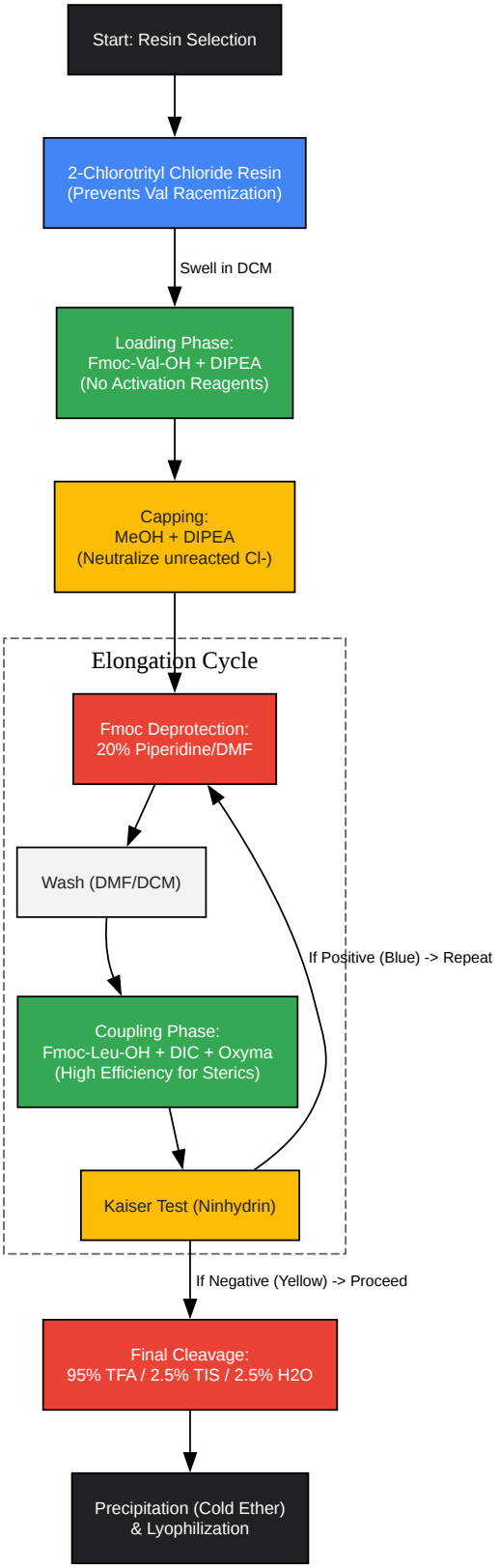
Materials & Reagents

Component	Grade/Specification	Function
Resin	2-Chlorotrityl Chloride (2-CTC)	Solid support; prevents C-term racemization.
Amino Acid 1	Fmoc-L-Val-OH	C-terminal residue (Anchored).
Amino Acid 2	Fmoc-L-Leu-OH	N-terminal residue (Coupled).
Activator	DIC (N,N′-Diisopropylcarbodiimide)	Carbodiimide coupling agent.[4][5][6][7]
Additive	Oxyma Pure (Ethyl cyano(hydroxyimino)acetate)	Suppresses racemization; accelerates coupling.[7]
Base	DIPEA (N,N-Diisopropylethylamine)	Base for resin loading.[4]
Deprotection	20% Piperidine in DMF	Removes Fmoc group.[4][8][9]
Cleavage	TFA (Trifluoroacetic acid), TIS, H_2O	Cleaves peptide from resin.[9]
Solvents	DMF (Peptide grade), DCM (Anhydrous)	Reaction media and washing.

Experimental Workflow Visualization

The following diagram illustrates the critical decision pathways and chemical cycles for this specific protocol.

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Caption: Workflow for Leu-Val synthesis emphasizing racemization control via 2-CTC resin and DIC/Oxyma coupling.

Detailed Protocol

Phase 1: Resin Loading (The Foundation)

Critical Step:[3] Do not use activation reagents (like HBTU or DIC) during this step. We rely on the base-promoted displacement of the chloride.

- Preparation: Weigh 1.0 g of 2-CTC resin (approx. loading 1.0–1.6 mmol/g) into a fritted polypropylene reactor.
- Swelling: Add 10 mL dry DCM. Swell for 30 minutes.[4][8][10] Drain.
- Loading Solution: Dissolve Fmoc-L-Val-OH (0.6 – 0.8 eq relative to resin capacity) in 10 mL dry DCM. Add DIPEA (4.0 eq).[4][11]
  - Note: We intentionally underload the resin (aiming for ~0.6 mmol/g) to reduce inter-chain aggregation later.
- Reaction: Add the solution to the resin. Agitate gently for 2 hours at room temperature.
- Capping (End-capping): Add 1 mL of Methanol (MeOH) directly to the reaction mixture (do not drain yet). Agitate for 15 minutes.
  - Chemistry: MeOH reacts with remaining trityl-chloride sites to form the inert methyl ether, preventing unspecific binding later.
- Washing: Drain. Wash with DCM (3x), DMF (3x), DCM (3x).[11]

Phase 2: Peptide Assembly (The Cycle)

Target: Coupling Leucine to the resin-bound Valine.

- Fmoc Removal (Deprotection):
  - Add 20% Piperidine in DMF (10 mL). Agitate 5 mins. Drain.

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- Add fresh 20% Piperidine in DMF (10 mL). Agitate 15 mins. Drain.
- Wash: DMF (5x), DCM (3x), DMF (3x).
- Validation: The UV absorbance of the piperidine waste at 301 nm can be used to quantify Fmoc removal.

- Coupling (Fmoc-Leu-OH):
  - Reagents: Use 3.0 equivalents (eq) of Fmoc-L-Leu-OH, 3.0 eq of DIC, and 3.0 eq of Oxyma Pure.
  - Activation: Dissolve Amino Acid and Oxyma in minimal DMF. Add DIC.[4][6] Stir for 1-2 minutes to form the active ester.
  - Reaction: Add to the resin.[4][8][9][10][11][12][13][14] Agitate for 60 minutes.
  - Why Oxyma? It generates a leaving group with a pKa ideal for acylation while being safer than HOBt (non-explosive) and superior in suppressing racemization [1].

- Monitoring: Perform a Kaiser Test.
  - Result: Colorless/Yellow beads = Complete coupling. Blue beads = Incomplete (Double couple if necessary).

Phase 3: Cleavage & Isolation

Since Leu and Val have no reactive side chains requiring protection (like tBu or Trt), the cleavage focuses on detaching the peptide from the resin.

- Final Deprotection: Remove the N-terminal Fmoc group from the Leucine using the Phase 2 deprotection protocol. Wash thoroughly with DCM to remove all traces of DMF (DMF interferes with ether precipitation).

- Cleavage Cocktail: Prepare 95% TFA / 2.5% TIS / 2.5% H_2O.
  - Role of TIS: Although there are no side-chain cations, Triisopropylsilane (TIS) scavenges the trityl carbocations released from the resin linker, preventing them from alkylating the

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peptide [2].

- Reaction: Add 10 mL cocktail to resin. Agitate for 90 minutes.
- Collection: Filter the filtrate into a 50 mL centrifuge tube. Wash resin with 1 mL TFA.
- Precipitation: Add cold diethyl ether (approx. 35 mL) to the TFA solution. The peptide should precipitate as a white solid.
- Centrifugation: Centrifuge at 3000 rpm for 5 mins. Decant ether. Repeat wash 2x.[4]
- Drying: Lyophilize the pellet from water/acetonitrile.

Quality Control & Troubleshooting

Analytical Parameters:

- Column: C18 Reverse Phase (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A: 0.1% TFA in Water; B: 0.1% TFA in Acetonitrile.
- Gradient: 5% B to 60% B over 20 mins (Leu-Val is relatively hydrophobic).
- Detection: 214 nm (Amide bond).

Troubleshooting Matrix:

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Issue	Probable Cause	Corrective Action
Low Loading of Val	Moisture in DCM; Old Resin	Use anhydrous DCM; Ensure resin is fresh (HCl released from old resin hydrolyzes active sites).
Racemization of Val	Base-catalyzed epimerization	Strictly avoid DMAP. Use the 2-CTC protocol described above.
Incomplete Coupling	Steric hindrance (Val-Leu)	Switch to HATU/DIPEA (1:1:2 eq) for the Leu coupling step if DIC/Oxyma fails [3].
Extra Peaks in HPLC	Deletion sequences	Ensure Kaiser test is negative before proceeding. Perform "Double Coupling" for the Leu step.

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